

ONO-RS-347 solubility and preparation for assays

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Application Notes and Protocols for ONO-RS- 347

For Researchers, Scientists, and Drug Development Professionals

Abstract

ONO-RS-347 is a potent and orally active antagonist of cysteinyl leukotriene receptors CysLT1, targeting the actions of leukotriene C4 (LTC4) and D4 (LTD4). These lipid mediators are pivotal in the pathophysiology of inflammatory conditions such as asthma and other immediate hypersensitivity diseases. This document provides detailed application notes on the solubility of **ONO-RS-347**, protocols for its preparation for in vitro and in vivo assays, and an overview of the signaling pathway it modulates.

Solubility and Physicochemical Properties

A comprehensive summary of the solubility of **ONO-RS-347** in common laboratory solvents is crucial for the preparation of stock and working solutions for various assays. While specific quantitative solubility data for **ONO-RS-347** is not readily available in the public domain, this section provides general guidance for handling similar small molecules. It is recommended that researchers perform their own solubility tests to determine the optimal solvent and concentration for their specific experimental needs.

Table 1: Physicochemical Properties of ONO-RS-347



Property	Value
Molecular Formula	C26H25N5O4
Molecular Weight	471.51 g/mol

Table 2: General Solubility Guidance for ONO-RS-347

Solvent	Expected Solubility	Notes
Dimethyl Sulfoxide (DMSO)	Expected to be soluble	DMSO is a common solvent for organic molecules. Prepare a high-concentration stock solution (e.g., 10-50 mM) and dilute further in aqueous buffers or cell culture media.
Ethanol	May be soluble	Solubility in ethanol may be lower than in DMSO. Can be used for in vivo formulations with appropriate co-solvents.
Aqueous Buffers (e.g., PBS)	Expected to have low solubility	Direct dissolution in aqueous buffers is not recommended. Dilute from a stock solution in an organic solvent.

Mechanism of Action and Signaling Pathway

ONO-RS-347 functions as a competitive antagonist of the Cysteinyl Leukotriene Receptor 1 (CysLT1R).[1] Cysteinyl leukotrienes (LTC4, LTD4, and LTE4) are potent inflammatory mediators that, upon binding to CysLT1R, trigger a cascade of intracellular signaling events.[2] [3] This signaling is central to the pathophysiology of asthma and other allergic and inflammatory diseases.[2]

The binding of cysteinyl leukotrienes to the G-protein coupled receptor CysLT1R activates the Gq alpha subunit.[3] This, in turn, stimulates phospholipase C (PLC), leading to the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and



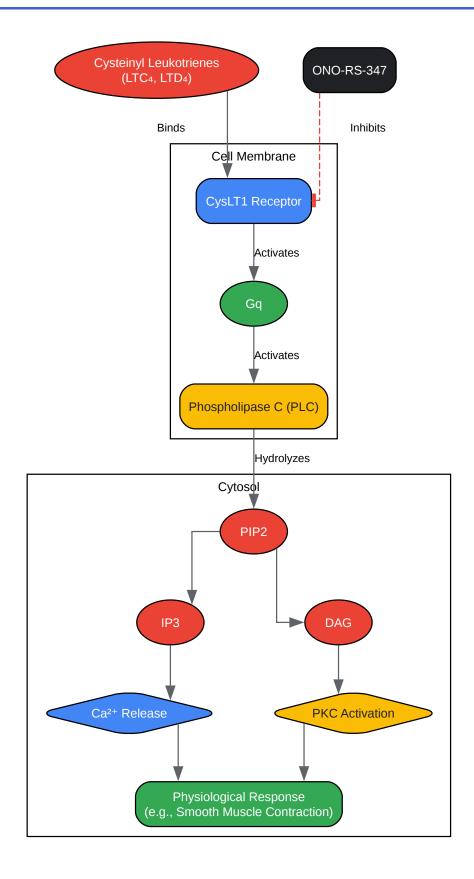




diacylglycerol (DAG). IP3 mediates the release of intracellular calcium (Ca2+), while DAG activates protein kinase C (PKC). This signaling cascade ultimately results in smooth muscle contraction, increased vascular permeability, and recruitment of inflammatory cells.[2][3] **ONO-RS-347** blocks the initial step of this pathway by preventing the binding of LTC4 and LTD4 to CysLT1R.

Below is a diagram illustrating the CysLT1R signaling pathway and the point of inhibition by ONO-RS-347.





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CysLT1R Signaling Pathway and ONO-RS-347 Inhibition



Experimental Protocols Preparation of ONO-RS-347 Stock Solution

A concentrated stock solution is essential for accurate and reproducible experiments. Due to the anticipated solubility characteristics, DMSO is the recommended solvent for the initial stock.

Materials:

- ONO-RS-347 powder
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Protocol:

- Accurately weigh the desired amount of ONO-RS-347 powder using a calibrated analytical balance.
- Transfer the powder to a sterile microcentrifuge tube or vial.
- Add the calculated volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming (e.g., 37°C) may aid dissolution.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution aliquots at -20°C or -80°C for long-term storage, protected from light.

Preparation of Working Solutions for In Vitro Assays



Working solutions are prepared by diluting the stock solution in the appropriate cell culture medium or assay buffer immediately before use.

Materials:

- ONO-RS-347 stock solution (e.g., 10 mM in DMSO)
- Sterile cell culture medium or assay buffer
- Sterile dilution tubes

Protocol:

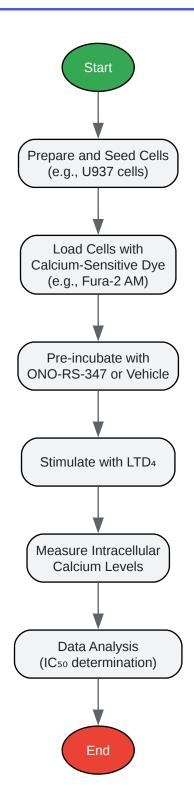
- Thaw an aliquot of the ONO-RS-347 stock solution at room temperature.
- Perform serial dilutions of the stock solution in cell culture medium or assay buffer to achieve the desired final concentrations for your experiment.
- Ensure that the final concentration of DMSO in the working solution is low (typically ≤ 0.1%)
 to avoid solvent-induced cytotoxicity. A vehicle control (medium/buffer with the same final
 DMSO concentration) should always be included in the experiment.
- Use the freshly prepared working solutions immediately.

Example In Vitro Assay: Inhibition of Leukotriene-Induced Calcium Mobilization

This protocol provides a general framework for assessing the antagonist activity of **ONO-RS-347** in a cell-based calcium flux assay.

Experimental Workflow:





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Workflow for In Vitro Calcium Mobilization Assay

Materials:



- A suitable cell line expressing CysLT1R (e.g., human U937 monocytic cells)
- Cell culture medium (e.g., RPMI-1640) supplemented with fetal bovine serum (FBS)
- ONO-RS-347 working solutions
- Leukotriene D4 (LTD4) as the agonist
- A calcium-sensitive fluorescent dye (e.g., Fura-2 AM)
- Assay buffer (e.g., Hanks' Balanced Salt Solution with calcium and magnesium)
- A fluorescence plate reader capable of kinetic reads

Protocol:

- Cell Culture: Culture the selected cell line according to standard protocols.
- Cell Seeding: Seed the cells into a 96-well black, clear-bottom plate at an appropriate density and allow them to adhere or stabilize.
- Dye Loading: Load the cells with a calcium-sensitive dye according to the manufacturer's instructions.
- Compound Pre-incubation: Pre-incubate the cells with various concentrations of **ONO-RS-347** working solutions or a vehicle control for a defined period (e.g., 15-30 minutes) at 37°C.
- Agonist Stimulation: Add a pre-determined concentration of LTD4 to all wells to stimulate calcium mobilization.
- Measurement: Immediately measure the change in intracellular calcium concentration using a fluorescence plate reader.
- Data Analysis: Determine the inhibitory effect of ONO-RS-347 by comparing the calcium response in treated wells to the vehicle control. Calculate the IC50 value.



Preparation of Dosing Solutions for In Vivo Studies (Guinea Pig Model)

The following is a general guideline for preparing **ONO-RS-347** for oral administration in guinea pigs, a common model for asthma research.[1][4] The final formulation will depend on the specific experimental design and vehicle toxicity studies.

Materials:

- ONO-RS-347 powder
- Suitable vehicle (e.g., 0.5% carboxymethylcellulose (CMC) in sterile water, or a suspension with a small percentage of a non-toxic surfactant like Tween 80)
- Sterile tubes
- Homogenizer or sonicator

Protocol:

- Weigh the required amount of ONO-RS-347.
- Prepare the vehicle solution (e.g., 0.5% CMC in sterile water).
- Gradually add the ONO-RS-347 powder to the vehicle while vortexing or stirring to create a suspension.
- Homogenize or sonicate the suspension to ensure a uniform particle size and prevent settling.
- Prepare the dosing solution fresh on the day of administration.
- Administer the solution to the guinea pigs via oral gavage at the desired dose.

Safety Precautions

Standard laboratory safety practices should be followed when handling **ONO-RS-347**. This includes wearing appropriate personal protective equipment (PPE) such as gloves, a lab coat,



and safety glasses. Work in a well-ventilated area. Refer to the Material Safety Data Sheet (MSDS) for detailed safety information.

Ordering Information

ONO-RS-347 can be sourced from various chemical suppliers specializing in research compounds. Ensure to verify the purity and identity of the compound upon receipt.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. researchgate.net [researchgate.net]
- 3. Cysteinyl leukotriene receptor 1 Wikipedia [en.wikipedia.org]
- 4. ONO-RS-347 | 白三烯C4/D4拮抗剂 | MCE [medchemexpress.cn]
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